

An In-depth Technical Guide to Calcium Levulinate: Identifiers, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: Calcium levulinate

Cat. No.: B1209534

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium levulinate is an organic calcium salt that has garnered significant interest in the pharmaceutical and nutraceutical industries as a highly bioavailable source of calcium. This technical guide provides a comprehensive overview of its chemical identifiers, physicochemical properties, and detailed experimental protocols for its synthesis and quality control. The information is intended to support researchers, scientists, and drug development professionals in their work with this compound.

Chemical Identifiers and Nomenclature

Calcium levulinate exists in both anhydrous and dihydrate forms. It is crucial to distinguish between these two forms as their properties and applications may vary.

Identifier	Calcium Levulinate Dihydrate	Calcium Levulinate Anhydrous
CAS Number	5743-49-7	591-64-0
PubChem CID	68651	81717
ChEBI ID	CHEBI:81717 (for anhydrous)	CHEBI:81717
IUPAC Name	calcium;bis(4-oxopentanoate);dihydrate[1]	calcium;4-oxopentanoate
Molecular Formula	C10H18CaO8[1]	C10H14CaO6[2]
Molecular Weight	306.32 g/mol	270.29 g/mol [2]
Synonyms	Calcium di(4-oxopentanoate) dihydrate, γ-Ketovaleric acid calcium salt dihydrate, 4-Oxopentanoic acid calcium salt dihydrate	Calcium 4-oxopentanoate, Levulinic acid calcium salt

Physicochemical Properties and Bioavailability

Calcium levulinate is noted for its high solubility in water, which is a key factor in its excellent bioavailability compared to other calcium salts.[1] This makes it a preferred choice for oral and parenteral dosage forms, particularly in the treatment of hypocalcemia.[3][4]

Property	Value	References
Appearance	White crystalline or amorphous powder	[5]
Solubility in Water	Freely soluble (>30% at 25°C)	[6][7]
pH (10% solution)	7.0 - 8.5	[5][8]
Elemental Calcium Content	Approximately 14.8% (anhydrous basis)	[6][7]
Melting Point (dihydrate)	119 - 125 °C	[8]

Studies comparing various calcium supplements have consistently highlighted the importance of solubility for absorption. While direct comparative pharmacokinetic data for **calcium levulinate** is not abundant in publicly available literature, its high solubility suggests favorable bioavailability.^{[1][9]} The general mechanism of calcium absorption involves both active and passive transport in the intestines.^[10]

Experimental Protocols

Synthesis of Calcium Levulinate Dihydrate

This protocol describes the synthesis of **calcium levulinate** dihydrate via the reaction of levulinic acid with calcium hydroxide.

Materials:

- Levulinic acid
- Calcium hydroxide
- Deionized water
- Activated carbon (optional, for decolorization)

Procedure:

- In a suitable reactor, add the calculated amount of calcium hydroxide to deionized water under constant agitation to form a slurry.
- Slowly add levulinic acid to the calcium hydroxide slurry at room temperature (20-25°C).^[7]
- Continue the reaction under stirring until the pH of the solution stabilizes at approximately 6.7.^[7]
- If the solution is colored, it can be decolorized by adding activated carbon and stirring for a period, followed by filtration.
- Filter the resulting solution to remove any unreacted starting materials or impurities.
- Induce crystallization by cooling the filtrate to a low temperature (0-5°C).^[7]

- Collect the precipitated crystals by filtration.
- Wash the crystals with a small amount of cold deionized water.
- Dry the final product under vacuum at a temperature not exceeding 60°C to obtain **calcium levulinate** dihydrate.[8]

Quality Control and Assay

The following protocols are based on United States Pharmacopeia (USP) guidelines for the quality control of **calcium levulinate**.[\[11\]](#)

a) Identification Test

- Prepare a 1 in 10 solution of **calcium levulinate** in water. This solution should give a positive test for calcium.
- To 5 mL of a solution containing 0.5 g of **calcium levulinate**, add 5 mL of 1 N sodium hydroxide and filter. To the filtrate, add 5 mL of iodine TS. A precipitate of iodoform will be produced.[\[11\]](#)

b) Assay (Complexometric Titration)

- Accurately weigh approximately 600 mg of **Calcium Levulinate**.
- Dissolve the sample in 150 mL of water containing 2 mL of 3 N hydrochloric acid.
- While stirring, add 30 mL of 0.05 M edetate disodium (EDTA) from a burette.
- Add 15 mL of 1 N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.
- Continue the titration with 0.05 M EDTA to a blue endpoint.
- Perform a blank determination and calculate the percentage of $C_{10}H_{14}CaO_6$. Each mL of 0.05 M edetate disodium is equivalent to 13.51 mg of $C_{10}H_{14}CaO_6$.[\[8\]](#)

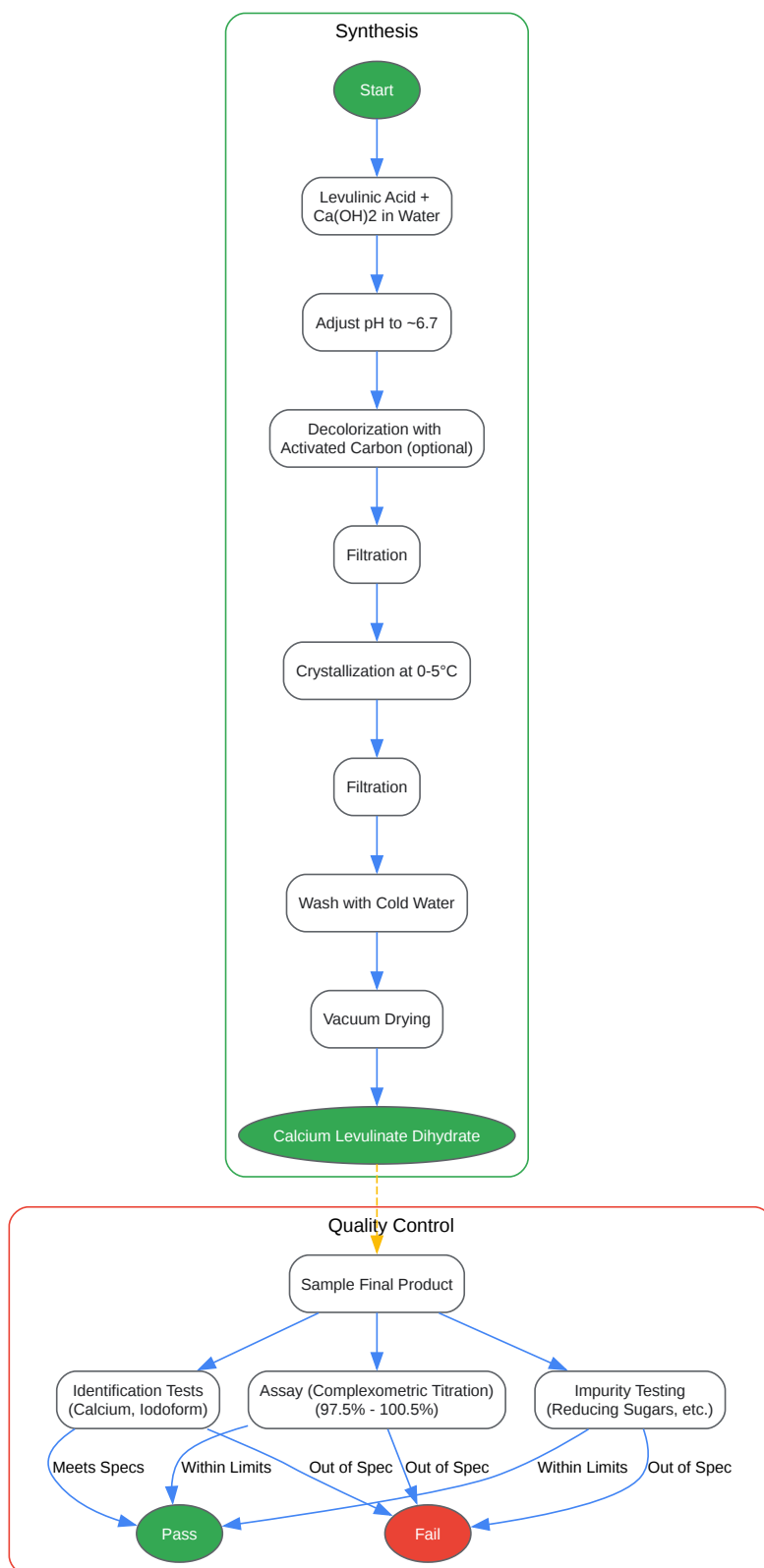
c) Test for Reducing Sugars

- Dissolve 0.50 g of the sample in 10 mL of water.

- Add 2 mL of 3 N hydrochloric acid, boil for about 2 minutes, and then cool.
- Add 5 mL of sodium carbonate TS, let it stand for 5 minutes, dilute to 20 mL with water, and filter.
- To 5 mL of the clear filtrate, add about 2 mL of alkaline cupric tartrate TS and boil for 1 minute.
- No red precipitate should be formed immediately.[8][11]

Visualizations

Experimental Workflow: Synthesis and Quality Control of Calcium Levulinate

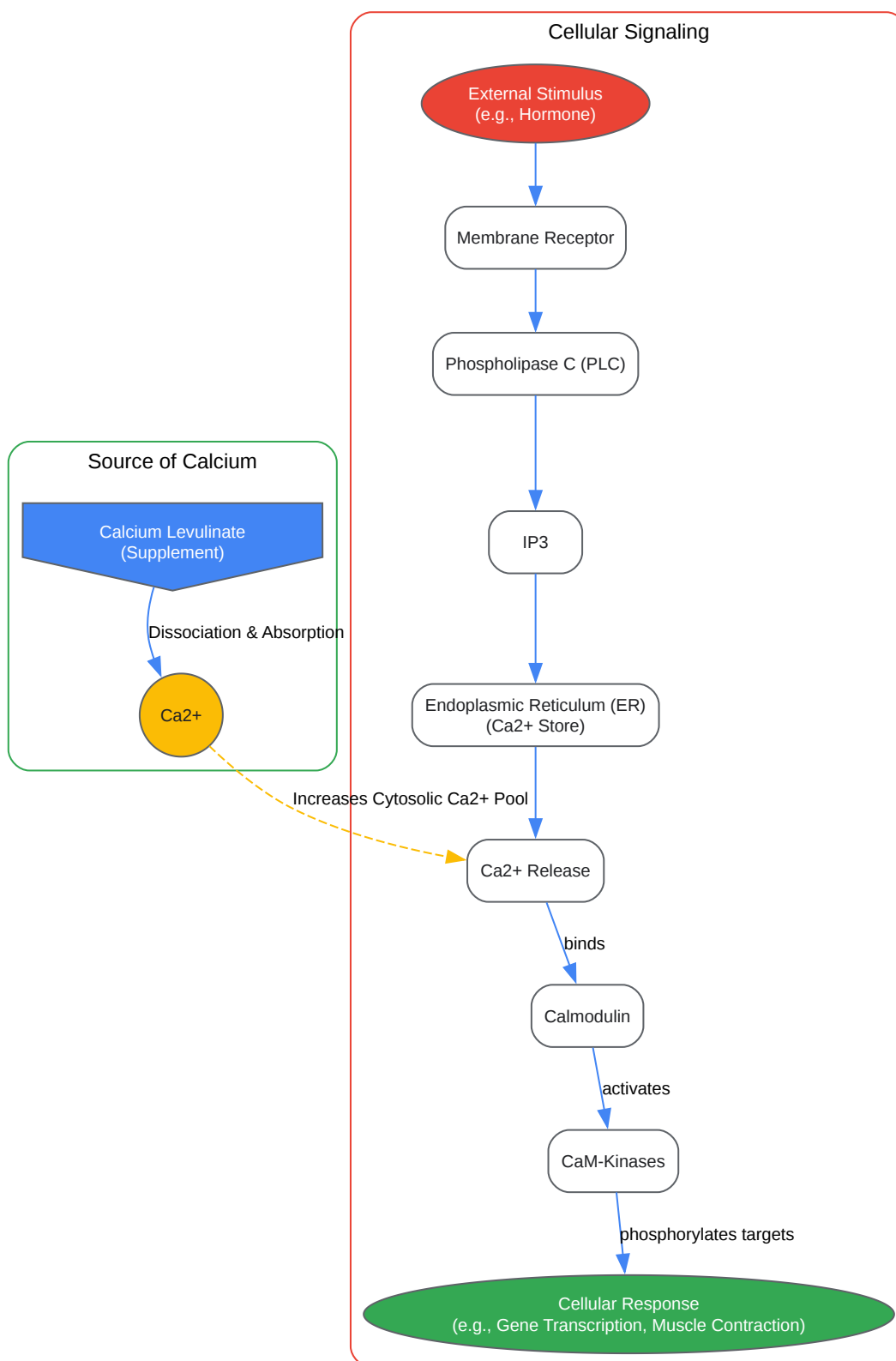


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Caption: Workflow for the synthesis and quality control of **calcium levulinate**.

Signaling Pathway: Role of Calcium as a Second Messenger

Calcium levulinate, upon administration, dissociates to provide calcium ions (Ca^{2+}), which play a pivotal role as a second messenger in numerous cellular signaling pathways.



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Caption: General calcium signaling pathway indicating the role of supplemental calcium.

Metabolism of the Levulinate Moiety

Once dissociated, the levulinate anion is metabolized in the body. Studies have shown that it can be converted to 4-hydroxypentanoate.[6] The metabolic fate of levulinic acid has been investigated in bacteria, where it is catabolized to acetyl-CoA, a central compound in cellular metabolism.[12] While the detailed metabolic pathway in humans is a subject of ongoing research, it is understood that the levulinate component does not accumulate and is processed by the body.[13]

Conclusion

Calcium levulinate is a valuable compound for pharmaceutical and nutraceutical applications due to its high solubility and bioavailability. The provided identifiers, properties, and detailed experimental protocols offer a solid foundation for researchers and drug development professionals working with this calcium salt. Adherence to rigorous quality control measures is essential to ensure the safety and efficacy of final products containing **calcium levulinate**. Further research into its specific pharmacokinetic profile and potential interactions will continue to enhance its application in clinical settings.

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